

# Spectroscopic Analysis of 5-Chloro-6-methoxynicotinaldehyde: A Technical Overview

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## Compound of Interest

Compound Name: 5-Chloro-6-methoxynicotinaldehyde

CAS No.: 132865-44-2

Cat. No.: B151208

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of the structural and chemical properties of novel compounds is paramount. This guide provides a framework for the spectroscopic characterization of **5-Chloro-6-methoxynicotinaldehyde**, a substituted pyridine derivative of interest in medicinal chemistry. Due to the limited availability of specific experimental data in the public domain for this particular isomer, this document outlines the expected spectroscopic characteristics and provides generalized experimental protocols based on the analysis of structurally similar compounds.

While specific, experimentally-derived spectroscopic data for **5-Chloro-6-methoxynicotinaldehyde** is not readily available, we can predict the expected spectral features based on its chemical structure. The following sections detail the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with generalized experimental protocols for their acquisition.

## Predicted Spectroscopic Data

The anticipated data presented below is intended to serve as a reference for the identification and characterization of **5-Chloro-6-methoxynicotinaldehyde**.

**Table 1: Predicted  $^1\text{H}$  NMR Spectral Data**

| Chemical Shift ( $\delta$ ) ppm | Multiplicity | Number of Protons | Assignment                   |
|---------------------------------|--------------|-------------------|------------------------------|
| ~9.8 - 10.2                     | s            | 1H                | Aldehyde (-CHO)              |
| ~8.0 - 8.2                      | d            | 1H                | Pyridine Ring (H-2)          |
| ~7.6 - 7.8                      | d            | 1H                | Pyridine Ring (H-4)          |
| ~4.0 - 4.2                      | s            | 3H                | Methoxy (-OCH <sub>3</sub> ) |

Solvent: CDCl<sub>3</sub> or DMSO-d<sub>6</sub>, Frequency: 400-600 MHz

**Table 2: Predicted  $^{13}\text{C}$  NMR Spectral Data**

| Chemical Shift ( $\delta$ ) ppm | Assignment                   |
|---------------------------------|------------------------------|
| ~188 - 192                      | Aldehyde (-CHO)              |
| ~160 - 165                      | Pyridine Ring (C-6)          |
| ~150 - 155                      | Pyridine Ring (C-5)          |
| ~140 - 145                      | Pyridine Ring (C-2)          |
| ~125 - 130                      | Pyridine Ring (C-3)          |
| ~110 - 115                      | Pyridine Ring (C-4)          |
| ~55 - 60                        | Methoxy (-OCH <sub>3</sub> ) |

Solvent: CDCl<sub>3</sub> or DMSO-d<sub>6</sub>, Frequency: 100-150 MHz

**Table 3: Predicted Infrared (IR) Spectroscopy Data**

| Functional Group         | Predicted Absorption Range (cm <sup>-1</sup> ) |
|--------------------------|------------------------------------------------|
| C=O (Aldehyde)           | 1690 - 1715                                    |
| C-H (Aldehyde)           | 2720 - 2820                                    |
| C=C, C=N (Pyridine Ring) | 1400 - 1600                                    |
| C-O (Methoxy)            | 1000 - 1300 (Aromatic ether)                   |
| C-Cl                     | 700 - 850                                      |

**Table 4: Predicted Mass Spectrometry (MS) Data**

| m/z      | Ion                                         |
|----------|---------------------------------------------|
| 171.0087 | [M] <sup>+</sup> (for <sup>35</sup> Cl)     |
| 173.0058 | [M+2] <sup>+</sup> (for <sup>37</sup> Cl)   |
| 172.0165 | [M+H] <sup>+</sup> (for <sup>35</sup> Cl)   |
| 174.0136 | [M+H+2] <sup>+</sup> (for <sup>37</sup> Cl) |

Ionization Method: Electrospray Ionization (ESI) or Electron Impact (EI). The presence of the M+2 peak with an intensity of approximately one-third of the molecular ion peak is a characteristic isotopic signature for a compound containing one chlorine atom.

## Experimental Protocols

The following are generalized methodologies for the spectroscopic analysis of **5-Chloro-6-methoxynicotinaldehyde**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the carbon-hydrogen framework of the molecule.

Instrumentation: A 400 MHz or higher field NMR spectrometer.

Sample Preparation:

- Accurately weigh 5-10 mg of the solid sample.
- Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl<sub>3</sub> or DMSO-d<sub>6</sub>).
- Add a small amount of tetramethylsilane (TMS) as an internal standard ( $\delta$  0.00 ppm).
- Transfer the solution to a 5 mm NMR tube.

#### <sup>1</sup>H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse experiment.
- Spectral Width: 0-15 ppm.
- Number of Scans: 16-64.
- Relaxation Delay: 1-5 seconds.

#### <sup>13</sup>C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled pulse program.
- Spectral Width: 0-220 ppm.
- Number of Scans: 1024 or more, depending on the sample concentration.
- Relaxation Delay: 2-10 seconds.

#### Data Processing:

- Apply Fourier transformation to the Free Induction Decay (FID).
- Phase correct the resulting spectrum.
- Calibrate the chemical shift scale using the TMS signal.
- Integrate the signals in the <sup>1</sup>H NMR spectrum and determine the multiplicities.

## Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer, often with an Attenuated Total Reflectance (ATR) accessory.

Sample Preparation (ATR method):

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry.
- Record a background spectrum of the empty ATR crystal.
- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure with the anvil to ensure good contact between the sample and the crystal.

IR Acquisition Parameters:

- Spectral Range: 4000-400  $\text{cm}^{-1}$ .
- Resolution: 4  $\text{cm}^{-1}$ .
- Number of Scans: 16-32.

Data Analysis:

- Identify and label the major absorption peaks.
- Correlate the wavenumbers of the absorption bands to specific functional groups.

## Mass Spectrometry (MS)

Objective: To determine the molecular weight and elemental formula of the compound.

Instrumentation: A mass spectrometer, such as a time-of-flight (TOF), quadrupole, or ion trap instrument, equipped with an ESI or EI source.

#### Sample Preparation (ESI method):

- Prepare a stock solution of the sample in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.
- Dilute the stock solution to a final concentration of 1-10 µg/mL in the same solvent, often with the addition of 0.1% formic acid to promote protonation.

#### ESI-MS Acquisition Parameters:

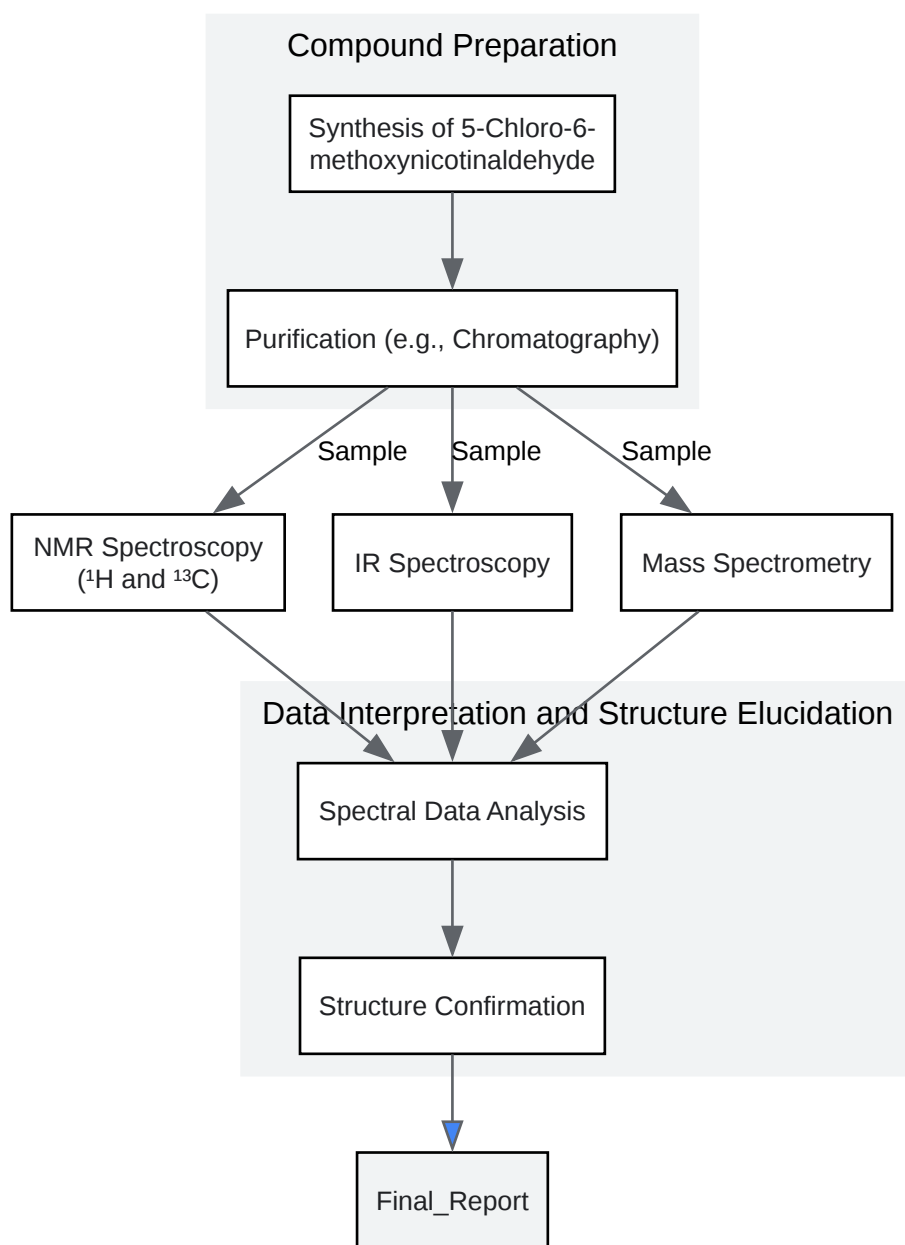
- Ionization Mode: Positive ion mode ( $[M+H]^+$ ).
- Mass Range:  $m/z$  50-500.
- Capillary Voltage: 3-5 kV.
- Source Temperature: 100-150 °C.

#### Data Analysis:

- Identify the molecular ion peak ( $[M]^+$  or  $[M+H]^+$ ).
- Analyze the isotopic pattern, particularly the ratio of the M and M+2 peaks, to confirm the presence of chlorine.
- If high-resolution mass spectrometry (HRMS) is used, determine the exact mass and calculate the elemental formula.

## Workflow Visualization

The logical flow of spectroscopic analysis for the characterization of a novel compound like **5-Chloro-6-methoxynicotinaldehyde** can be represented as follows:



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Caption: A generalized workflow for the synthesis, purification, and spectroscopic characterization of an organic compound.

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